

An In-depth Technical Guide to Butyl Pyruvate

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Compound of Interest		
Compound Name:	Butyl pyruvate	
Cat. No.:	B1584182	Get Quote

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Abstract

Butyl pyruvate (butyl 2-oxopropanoate) is an organic compound with the chemical formula C₇H₁₂O₃.[1] It is a colorless liquid characterized by a fruity, buttery odor and finds applications across various industries, including as a flavoring agent, in fragrances, and as a versatile solvent.[1][2] Of particular interest to the scientific and pharmaceutical communities, butyl pyruvate serves as a key intermediate in chemical synthesis, including the development of agrochemicals and pharmaceuticals.[2][3] This guide provides a comprehensive overview of the discovery and history, physicochemical properties, synthesis, and applications of butyl pyruvate, with a focus on detailed experimental protocols and technical data.

Discovery and History

While the synthesis of the parent compound, pyruvic acid, was first reported by Erlenmeyer in 1881 through the dehydration of tartaric acid, the specific history of the discovery of **butyl pyruvate** is not well-documented in readily available literature.[4] The synthesis of various pyruvate esters, including **butyl pyruvate**, likely followed the development of esterification techniques in the late 19th and early 20th centuries. The primary and most common method for its synthesis is the Fischer esterification, a classic organic reaction involving the acid-catalyzed reaction of a carboxylic acid (pyruvic acid) with an alcohol (n-butanol).[2][3]

Physicochemical Properties



The key physicochemical properties of **butyl pyruvate** are summarized in the table below. This data is essential for its handling, application in synthesis, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C7H12O3	[1]
Molecular Weight	144.17 g/mol	[1]
CAS Number	20279-44-1	[1]
Appearance	Colorless liquid	[1]
Odor	Fruity, buttery	[1]
Boiling Point	70-71 °C at 11 Torr	[5]
Density	0.996 g/cm ³	[2]
Solubility	Soluble in water	[1]
Topological Polar Surface Area	43.4 Ų	[1]
Rotatable Bond Count	5	[1]
Hydrogen Bond Acceptor Count	3	[1]

Synthesis of Butyl Pyruvate

The most prevalent method for the synthesis of **butyl pyruvate** is the Fischer esterification of pyruvic acid with n-butanol, using an acid catalyst such as sulfuric acid.[2][3] Alternative methods include enzymatic catalysis and synthesis from lactic acid.[3][6]

Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory procedure for the synthesis of **butyl pyruvate**.

Materials:

Pyruvic acid



- n-Butanol
- Concentrated sulfuric acid (catalyst)
- · Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Diethyl ether (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, combine pyruvic acid and an excess of n-butanol (typically a 3 to 4-fold molar excess).
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Transfer the
 mixture to a separatory funnel and wash sequentially with water, saturated sodium
 bicarbonate solution (to neutralize the acid catalyst), and brine.
- Extraction: Extract the aqueous layer with diethyl ether. Combine the organic layers.



- Drying: Dry the combined organic layers over anhydrous sodium sulfate.
- Solvent Removal: Remove the solvent by rotary evaporation.
- Purification: Purify the crude butyl pyruvate by fractional distillation under reduced pressure to obtain the final product.[7]

Alternative Synthesis Routes

- Enzymatic Catalysis: Lipase-catalyzed esterification or transesterification offers a milder and more specific route to **butyl pyruvate**.[3] This method avoids the use of strong acids and can lead to higher purity products under more environmentally friendly conditions.
- From Lactic Acid: **Butyl pyruvate** can also be synthesized from lactic acid through a coupled catalytic oxidation and esterification process.[6]

Analytical Characterization

The identity and purity of synthesized **butyl pyruvate** are typically confirmed using a combination of spectroscopic and chromatographic techniques.



Technique	Expected Results	Source(s)
Gas Chromatography-Mass Spectrometry (GC-MS)	The mass spectrum of butyl pyruvate shows a characteristic fragmentation pattern, with a prominent peak at m/z = 43.	[5]
¹ H NMR	The proton NMR spectrum will show characteristic signals for the butyl group (triplet, sextet, sextet, triplet) and the methyl group of the pyruvate moiety (singlet).	
¹³ C NMR	The carbon NMR spectrum will show distinct peaks for the carbonyl carbons of the ester and ketone groups, as well as the carbons of the butyl and methyl groups.	[8]

Applications in Research and Drug Development

Butyl pyruvate is a valuable building block in organic synthesis.[1] Its bifunctional nature, containing both an ester and a ketone group, allows for a variety of chemical transformations. [3]

- Pharmaceutical Intermediate: It is used as an intermediate in the synthesis of various pharmaceuticals.[1][2] While specific drug synthesis pathways starting from butyl pyruvate are not extensively detailed in public literature, its structural motifs are relevant to the synthesis of complex molecules.
- Agrochemicals: Butyl pyruvate also serves as an intermediate in the production of agrochemicals.[2]
- Flavor and Fragrance Industry: Due to its characteristic odor, it is used as a flavoring agent in food and beverages and in the formulation of perfumes and cosmetics.[1]



 Solvent: Its properties make it a useful solvent for resins, polymers, and other organic compounds.[1]

Visualizing Synthesis and Workflow General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **butyl pyruvate** via Fischer esterification.

Caption: General workflow for butyl pyruvate synthesis.

Fischer Esterification Mechanism

This diagram outlines the key steps in the acid-catalyzed Fischer esterification mechanism for the formation of **butyl pyruvate**.

Caption: Fischer esterification mechanism.

Conclusion

Butyl pyruvate, while not a widely known compound in its own right, serves as a crucial and versatile intermediate in several key industries. Its synthesis via Fischer esterification is a robust and well-understood process. Further research into its applications, particularly in the synthesis of novel pharmaceuticals and agrochemicals, will continue to define its importance in applied chemistry. The development of more sustainable synthesis routes, such as those employing enzymatic catalysis, represents a promising area for future investigation.

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